

Fenoprofen's Efficacy in Arthritis: A Review of Double-Blind, Crossover Trials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fenoprofen Calcium hydrate*

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Fenoprofen, a nonsteroidal anti-inflammatory drug (NSAID), has been evaluated in several double-blind, crossover trials for its efficacy in managing symptoms of arthritis, primarily rheumatoid arthritis and osteoarthritis. These studies consistently demonstrate that fenoprofen is significantly more effective than placebo in reducing pain and improving function. When compared to aspirin, fenoprofen offers comparable efficacy with a generally more favorable side effect profile.

Efficacy in Rheumatoid Arthritis

Clinical trials in patients with rheumatoid arthritis have shown that fenoprofen provides a statistically significant reduction in pain, duration of morning stiffness, and the need for analgesics when compared to a placebo.^{[1][2]} An increase in grip strength has also been observed as a notable improvement.^{[1][2]} In a double-blind, crossover study involving 60 patients, these effects were highly significant.^{[1][2]}

When compared with aspirin, fenoprofen has been found to be equally effective in relieving the symptoms of rheumatoid arthritis.^{[1][3]} However, fenoprofen is associated with strikingly fewer side effects.^[1] This makes it a valuable alternative for patients who cannot tolerate aspirin or other more toxic anti-inflammatory drugs.^[1] In a multi-center, 16-week double-blind, crossover study with 116 patients, both fenoprofen and aspirin were significantly more effective than placebo in controlling rheumatoid activity, with no significant differences in efficacy noted between the two active drugs at the dosages used.^[3]

A study focusing on patients with active rheumatoid arthritis on maintenance corticosteroids demonstrated that fenoprofen had a significantly greater effect than placebo on several subjective and objective measurements.[4] Furthermore, patients were able to reduce their corticosteroid dosage to a significantly lower level during the fenoprofen treatment periods.[4]

Efficacy in Osteoarthritis

In patients with osteoarthritis, fenoprofen has been shown to be comparable to aspirin in controlling measures of disease activity.[5] It has demonstrated effectiveness in reducing tenderness, night pain, stiffness, and swelling.[6]

Safety and Side Effect Profile

Across various studies, fenoprofen has been associated with fewer and milder side effects compared to aspirin, particularly gastrointestinal reactions like nausea and dyspepsia, as well as tinnitus.[3][5] While fenoprofen is generally well-tolerated, gastrointestinal complaints can occur.[4] In one trial, three patients dropped out due to such complaints, although only one was considered drug-related.[4]

Quantitative Data Summary

The following tables summarize the key quantitative findings from the cited clinical trials.

Table 1: Efficacy of Fenoprofen vs. Placebo in Rheumatoid Arthritis

Parameter	Outcome with Fenoprofen	Statistical Significance	Reference
Pain	Highly significant reduction	$p < 0.001$	[1][2]
Morning Stiffness	Highly significant reduction in duration	$p < 0.001$	[1][2]
Analgesic Requirement	Highly significant reduction	$p < 0.001$	[1][2]
Articular Index	Highly significant reduction	$p < 0.001$	[1][2]
Grip Strength	Increase	Statistically significant	[1][2]
Joint Size	No significant reduction	-	[1][2]
Joint Temperature	No significant reduction	-	[1][2]

Table 2: Comparison of Fenoprofen and Aspirin in Rheumatoid Arthritis

Parameter	Fenoprofen	Aspirin	Conclusion	Reference
Efficacy	Effective in relieving symptoms	Effective in relieving symptoms	Comparable efficacy	[1][3]
Side Effects	Strikingly fewer	More frequent	Fenoprofen better tolerated	[1]

Experimental Protocols

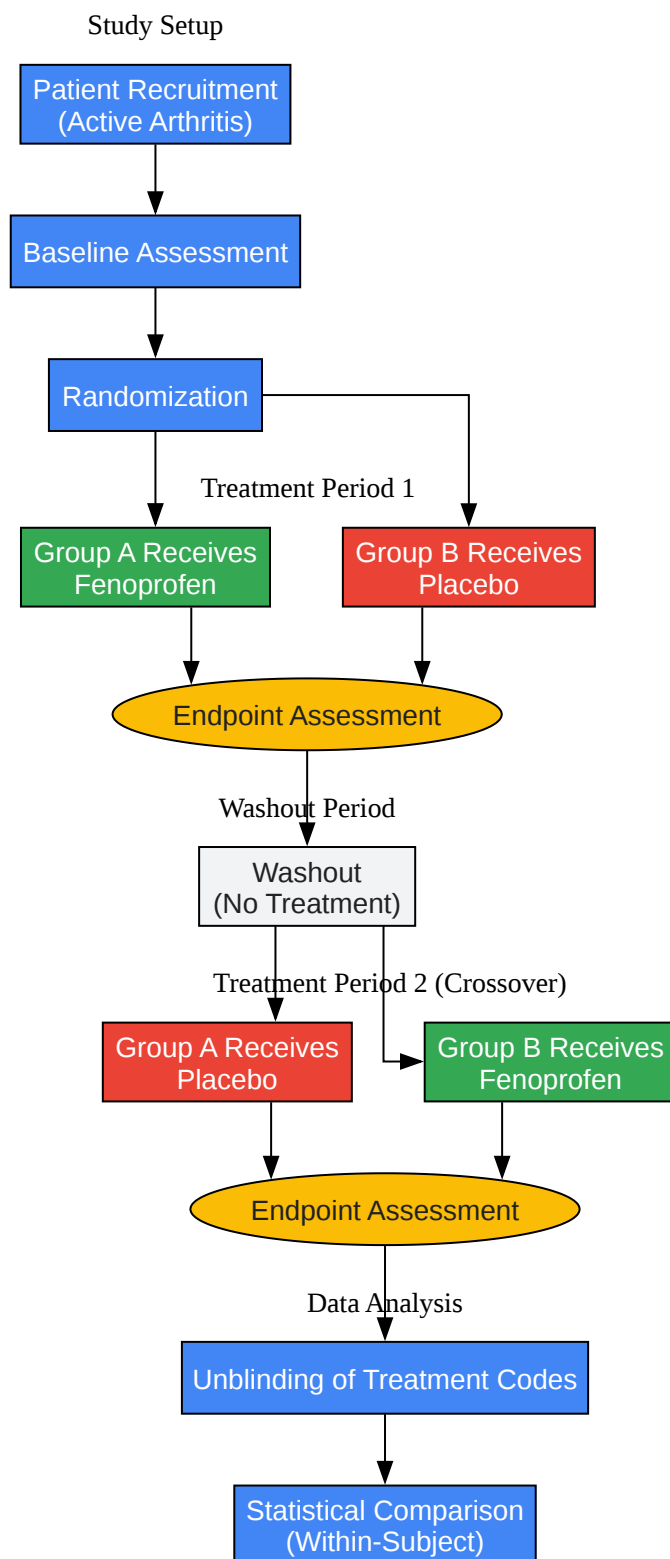
The methodologies of the cited double-blind, crossover trials share a common structure designed to minimize bias and isolate the effects of the treatments.

Study Design: Double-Blind, Crossover Trial

A double-blind, crossover design is a robust method for comparing treatments. In this design, each participant serves as their own control.

- **Participants:** Patients with a confirmed diagnosis of active rheumatoid arthritis or osteoarthritis were recruited.
- **Randomization:** Patients were randomly assigned to an initial treatment group, either fenoprofen or a placebo (or aspirin in comparative trials).
- **Treatment Periods:** Each treatment was administered for a predefined period, for instance, six weeks.^[3]
- **Washout Period:** Between treatment periods, there was a "washout" phase where no study medication was given to eliminate the effects of the previous treatment.
- **Crossover:** After the washout period, patients were switched to the alternate treatment.
- **Blinding:** To prevent bias, neither the patients nor the investigators knew which treatment was being administered at any given time (double-blind).
- **Outcome Measures:** A range of subjective and objective parameters were used to evaluate the activity of the arthritis. These included patient-reported pain levels, duration of morning stiffness, number of analgesic tablets consumed, articular index (a measure of joint tenderness), and grip strength.^{[1][2]}
- **Data Collection:** Side effects were monitored through regular patient interviews and laboratory tests were performed at scheduled evaluations.^[3]

Experimental Workflow



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Caption: Double-blind, crossover trial workflow.

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Phone: (601) 213-4426

Email: info@benchchem.com